

In silico prediction of 4-(4-Chlorophenoxy)benzaldehyde oxime bioactivity

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)benzaldehyde
oxime

Cat. No.: B11819564

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In Silico Bioactivity Prediction: 4-(4-Chlorophenoxy)benzaldehyde oxime Executive Summary

This technical guide outlines a rigorous in silico framework for predicting the bioactivity profile of **4-(4-Chlorophenoxy)benzaldehyde oxime** (CAS: 134781-37-8).^[1] While primarily known as a synthetic intermediate for the acaricide Fenpyroximate, this molecule possesses a distinct pharmacophore combining a reactive oxime "warhead" with a lipophilic diaryl ether anchor.

Based on structural activity relationships (SAR) of analogous benzaldehyde oximes, this guide prioritizes two distinct biological targets for computational validation:

- **Acetylcholinesterase (AChE):** Investigating the molecule as a dual-binding site inhibitor or reactivator, leveraging the oxime group's affinity for the catalytic triad and the chlorophenoxy group's interaction with the Peripheral Anionic Site (PAS).

- Mitochondrial Complex I (MET I): Assessing residual affinity for the quinone-binding tunnel, inherited from its lineage as a Fenpyroximate precursor.[\[1\]](#)

Structural Analysis & Ligand Preparation

Before docking, the ligand must be energetically minimized to account for the rotational flexibility of the ether bridge (

).

Density Functional Theory (DFT) Optimization

Standard force fields (MMFF94) often fail to accurately predict the torsion angle of diaryl ethers. We utilize DFT for precise conformational sampling.[\[1\]](#)

- Software: Gaussian 16 or ORCA.
- Method: B3LYP functional with 6-31G* basis set.[\[1\]](#)
- Solvation Model: IEFPCM (Water) to simulate physiological conditions.[\[1\]](#)
- Objective: Calculate the global minimum energy conformer, specifically focusing on the twist angle of the two phenyl rings relative to the ether oxygen.

Pharmacophore Mapping

The molecule is segmented into two functional domains:

- Domain A (The Warhead): The oxime moiety ([\[1\]](#) In AChE interactions, this group typically coordinates with the catalytic Serine (Ser203) or the oxyanion hole.
- Domain B (The Anchor): The 4-chlorophenoxy group.[\[1\]](#) This highly lipophilic tail is predicted to engage in stacking interactions with aromatic residues (e.g., Trp286) in hydrophobic pockets.[\[1\]](#)

Target 1: Acetylcholinesterase (AChE) Prediction

Rationale: Oximes are the standard of care for organophosphate poisoning (acting as reactivators).[2][3] However, hydrophobic oximes often act as reversible inhibitors by spanning the active site gorge.

Experimental Protocol: Molecular Docking

Step 1: Structure Retrieval

- Target: Human Acetylcholinesterase (hAChE).[1][2][4]
- Source: PDB ID 4EY7 (Co-crystallized with Donepezil, a dual-binding site inhibitor).[1]
- Resolution: < 2.5 Å.

Step 2: Grid Generation (The "Gorge" Strategy) Unlike standard docking, the grid must encompass the entire 20 Å deep gorge of AChE to test the "Dual Binding" hypothesis.

- Center: Defined by the centroid of the co-crystallized Donepezil.
- Dimensions:

Å (covering both the Catalytic Anionic Site and the Peripheral Anionic Site).

Step 3: Docking Parameters (AutoDock Vina)

- Exhaustiveness: 32 (High precision).
- Num Modes: 20.
- Validation: Re-dock Donepezil. Success criteria is RMSD < 2.0 Å relative to the crystal pose.
[1][5]

Interaction Hypothesis (The "Dual Clamp")

We predict the **4-(4-Chlorophenoxy)benzaldehyde oxime** will adopt a pose similar to Donepezil:

- PAS Interaction: The 4-chlorophenoxy ring stacks against Trp286 and Tyr72.[1]

- Gorge Traversal: The benzaldehyde linker spans the aromatic gorge (Tyr341, Phe338).
- CAS Interaction: The oxime hydroxyl group forms hydrogen bonds near Ser203 or His447.[\[1\]](#)

Target 2: Mitochondrial Complex I (MET I)

Rationale: As a precursor to Fenpyroximate (a known MET I inhibitor), this molecule may retain affinity for the quinone binding site, potentially acting as a weaker mitochondrial toxin or a synergistic agent.

Protocol: Induced Fit Docking (IFD)

The quinone tunnel in Complex I is highly plastic. Rigid docking often yields false negatives.[\[1\]](#)

- Software: Schrödinger Glide (IFD protocol) or AutoDock FR (Flexible Receptor).[\[1\]](#)
- Target: Thermus thermophilus Complex I (PDB: 4HEA).[\[1\]](#)
- Flexible Residues: Tyrosine and Histidine residues lining the quinone tunnel (e.g., Tyr87, His38).
- Scoring: Focus on the Glide Score and Lipophilic EvdW terms.

ADMET Profiling & Toxicity Prediction

The "Chlorophenoxy" moiety raises specific flags for bioaccumulation and metabolic toxicity.

Physicochemical Properties (Predicted)

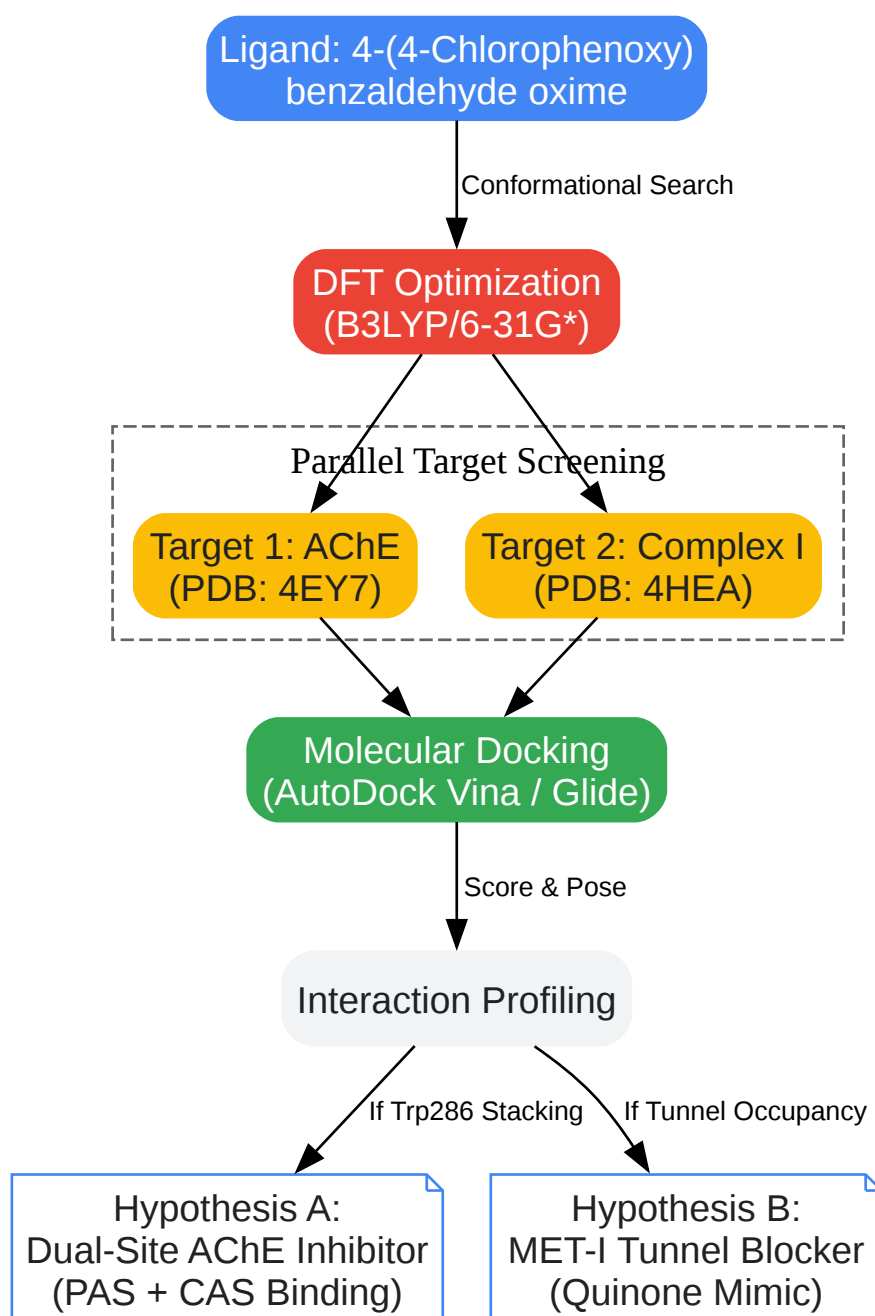
Property	Predicted Value	Method	Implication
LogP	3.8 - 4.2	XLOGP3	High lipophilicity; likely BBB permeable. [1]
TPSA	~32.6 Å ²	Molinspiration	Excellent membrane permeability. [1]
MW	247.68 Da	-	Fragment-like; amenable to optimization. [1]
Solubility	Low (Class II)	ESOL	Formulation challenges expected. [1]

Toxicity Alerts

- hERG Inhibition: High Probability.[\[1\]](#) The combination of a basic nitrogen (if reduced) or lipophilic aromatic chains often triggers hERG blockade (cardiotoxicity).
- Ames Mutagenicity: Low Probability.[\[1\]](#) Unlike nitro-aromatics, the oxime/ether linkage is generally non-mutagenic, though metabolic hydrolysis to 4-chlorophenol must be monitored.
[\[1\]](#)

Visualization of the In Silico Workflow

The following diagram illustrates the decision matrix for evaluating the bioactivity of **4-(4-Chlorophenoxy)benzaldehyde oxime**.



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Figure 1: Computational workflow for parallel target assessment of the oxime derivative.

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